

Demethoxycurcumin: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Demethoxycurcumin*

CAS No.: 22608-11-3

Cat. No.: B1670235

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Demethoxycurcumin (DMC), a principal curcuminoid naturally present in the rhizomes of *Curcuma longa* (turmeric), is a subject of escalating interest within the scientific community.[1] [2] While often studied in the context of its more famous analogue, curcumin, DMC exhibits a unique and potent bioactivity profile, coupled with enhanced stability, making it a compelling molecule for drug discovery and development. This guide provides an in-depth technical overview of **demethoxycurcumin**, from its fundamental chemical identifiers to its complex biological interactions and practical laboratory applications.

Core Chemical and Physical Properties

A precise understanding of a compound's chemical and physical properties is fundamental to its application in research. **Demethoxycurcumin** is distinguished from curcumin by the absence of one methoxy group on its aromatic ring.[3] This seemingly minor structural modification has significant implications for its chemical behavior and biological activity.

Property	Value	Source(s)
CAS Number	22608-11-3	
Molecular Weight	338.35 g/mol	
Molecular Formula	C ₂₀ H ₁₈ O ₅	
Appearance	Orange to yellow powder	[4]
Melting Point	~168 °C	[3]
Solubility	Soluble in DMSO (≥10 mg/mL); sparingly soluble in ethanol; poorly soluble in water.	[5][6]
Stability	More stable than curcumin at physiological pH; sensitive to light.	[5][6][7]

Sourcing, Extraction, and Purification of Demethoxycurcumin

Demethoxycurcumin is primarily sourced from the rhizomes of *Curcuma longa*, where it co-exists with curcumin and bis**demethoxycurcumin**.^{[1][8]} The typical composition of curcuminoids in turmeric is approximately 60-70% curcumin, 20-27% **demethoxycurcumin**, and 10-15% bis**demethoxycurcumin**.^[1] The isolation of high-purity **demethoxycurcumin** from this complex mixture is a critical step for accurate in vitro and in vivo studies.

Experimental Protocol: Extraction and Chromatographic Purification

The following protocol outlines a general procedure for the extraction and purification of **demethoxycurcumin** from turmeric powder. The choice of solvents and chromatographic conditions are critical for achieving high purity.

1. Extraction:

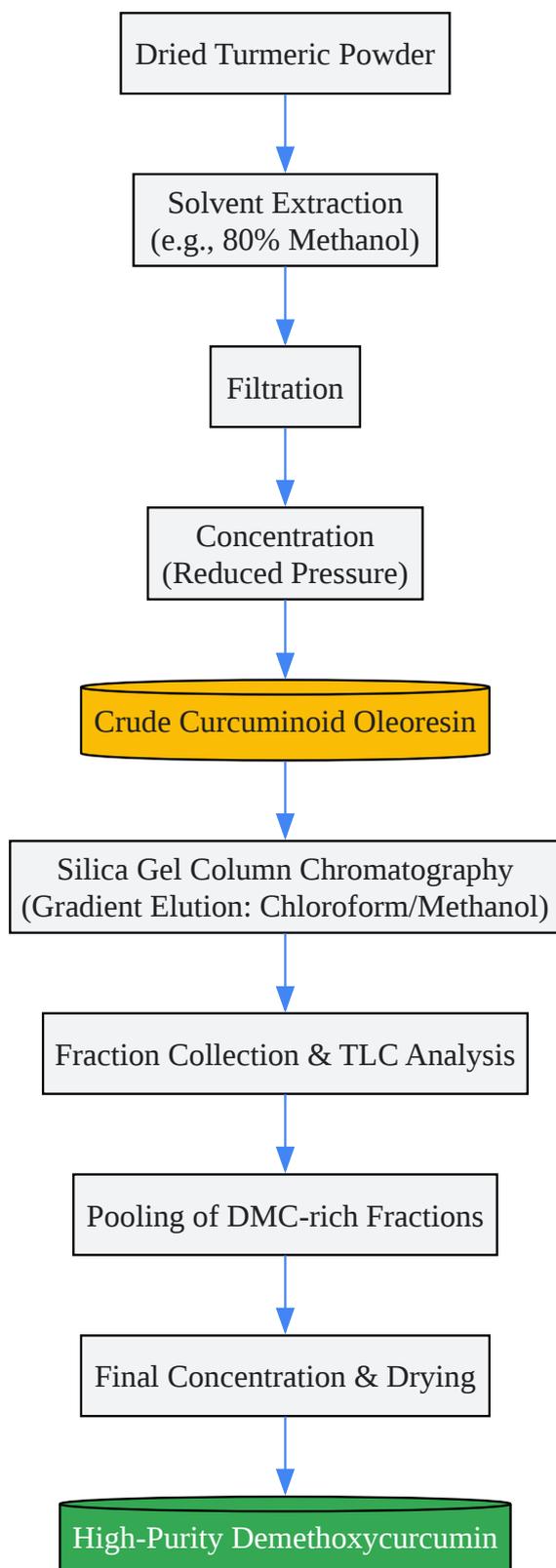
- Rationale: The use of an organic solvent like acetone or ethanol is effective for extracting the relatively nonpolar curcuminoids from the plant matrix. Acidification of the solvent can improve extraction efficiency.
- Procedure:
 - Macerate dried and powdered turmeric rhizomes in 80% methanol or ethanol at room temperature for 4-6 hours.[9]
 - Perform continuous countercurrent extraction to maximize the yield.[9]
 - Filter the extract to remove solid plant material.
 - Concentrate the filtrate under reduced pressure at a temperature not exceeding 60°C to obtain a crude oleoresin.[9]

2. Column Chromatography:

- Rationale: Silica gel column chromatography is a standard and effective method for separating compounds with different polarities. A gradient elution strategy allows for the sequential separation of bis**demethoxycurcumin**, **demethoxycurcumin**, and curcumin.
- Procedure:
 - Prepare a silica gel column packed in a nonpolar solvent (e.g., hexane or a mixture of hexane and chloroform).
 - Dissolve the crude oleoresin in a minimal amount of the initial mobile phase and load it onto the column.
 - Elute the column with a gradient of increasing polarity, typically a mixture of chloroform and methanol.[10] A common gradient starts with a high ratio of chloroform to methanol (e.g., 98:2) and gradually increases the proportion of methanol.[10]
 - Collect fractions and monitor the separation using Thin Layer Chromatography (TLC) with a chloroform:methanol (95:5) mobile phase. The approximate R_f values are 0.75 for curcumin, 0.55 for **demethoxycurcumin**, and 0.27 for bis**demethoxycurcumin**.[10]

- Pool the fractions containing pure **demethoxycurcumin**.
- Evaporate the solvent under reduced pressure to yield purified **demethoxycurcumin**.
- The purity of the isolated compound should be confirmed by analytical methods such as HPLC, Mass Spectrometry, and NMR.^{[5][8]}

Workflow for Extraction and Purification of Demethoxycurcumin



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Caption: Workflow for the extraction and purification of **demethoxycurcumin**.

Biological Activities and Mechanisms of Action

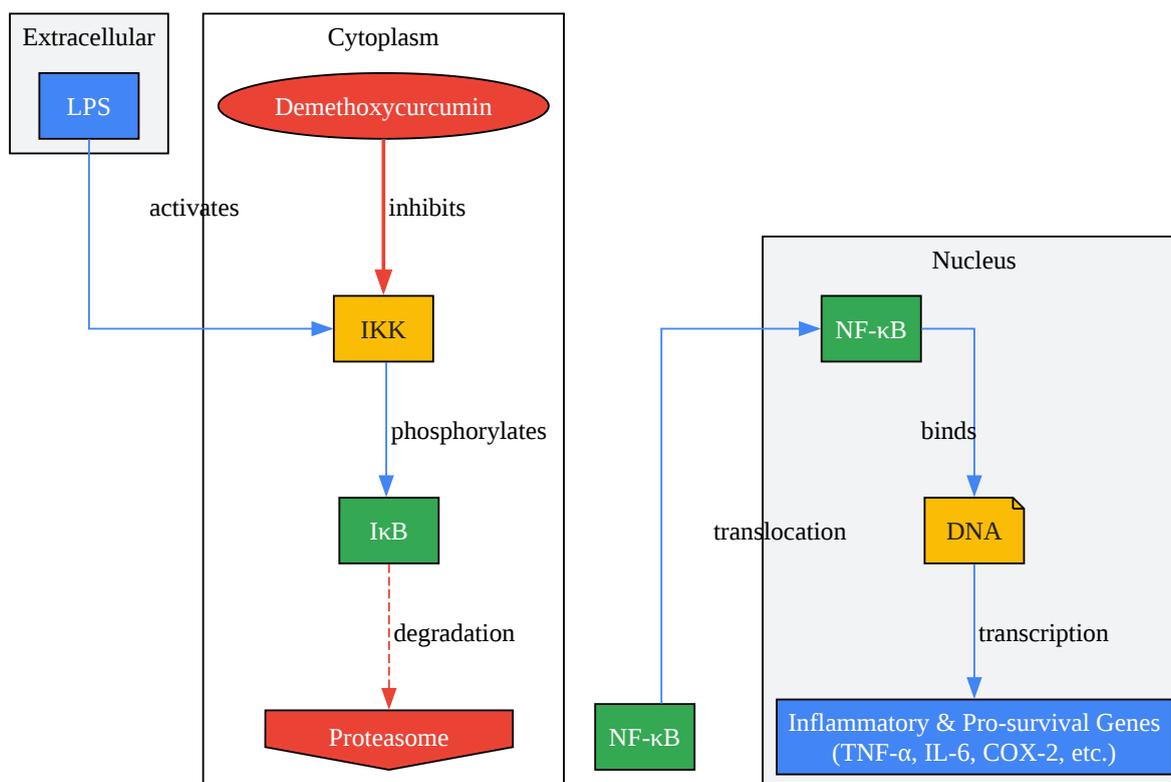
Demethoxycurcumin exhibits a wide range of pharmacological activities, including anti-inflammatory, antioxidant, neuroprotective, and anticancer effects.[4][11][12] Its mechanisms of action are multifaceted, often involving the modulation of key cellular signaling pathways.

One of the most well-characterized mechanisms of **demethoxycurcumin's** anti-inflammatory and anticancer activity is its inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.[6] NF- κ B is a transcription factor that plays a central role in regulating the expression of genes involved in inflammation, cell survival, and proliferation.

Inhibition of the NF- κ B Signaling Pathway by Demethoxycurcumin

In unstimulated cells, NF- κ B is sequestered in the cytoplasm in an inactive state by its inhibitory protein, I κ B. Upon stimulation by various signals, such as inflammatory cytokines or lipopolysaccharide (LPS), the I κ B kinase (IKK) complex is activated. IKK then phosphorylates I κ B, leading to its ubiquitination and subsequent degradation by the proteasome. This frees NF- κ B to translocate to the nucleus, where it binds to specific DNA sequences and activates the transcription of target genes, including those encoding inflammatory cytokines (e.g., TNF- α , IL-6), chemokines, and anti-apoptotic proteins.

Demethoxycurcumin has been shown to inhibit this pathway at multiple points. It can suppress the activation of the IKK complex, thereby preventing the phosphorylation and degradation of I κ B. This leads to the retention of NF- κ B in the cytoplasm and a subsequent reduction in the expression of its target genes.



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Caption: **Demethoxycurcumin's** inhibition of the NF-κB signaling pathway.

Comparative Analysis: Demethoxycurcumin vs. Other Curcuminoids

While structurally similar, the three primary curcuminoids found in turmeric exhibit distinct physicochemical and biological properties. **Demethoxycurcumin** and **bisdemethoxycurcumin** have been reported to possess greater chemical stability compared to curcumin.[5]

Furthermore, some studies suggest that **demethoxycurcumin** and **bisdemethoxycurcumin** may have greater bioavailability.[13]

Feature	Curcumin	Demethoxycurcumin	Bisdemethoxycurcumin
CAS Number	458-37-7	22608-11-3	33171-05-0
Molecular Weight	368.38 g/mol	338.35 g/mol	308.33 g/mol
Methoxy Groups	2	1	0
Relative Abundance	~60-70%	~20-27%	~10-15%
Stability at pH > 7	Less stable	More stable	Most stable
Anti-inflammatory Activity	Potent	Potent	Variable
Anticancer Activity	Potent	Potent	Potent, particularly against invasion

Handling, Storage, and Safety

Proper handling and storage are crucial for maintaining the integrity and activity of **demethoxycurcumin** in a laboratory setting.

- **Storage:** **Demethoxycurcumin** powder should be stored in a tightly sealed container in a cool, dry place, protected from light.[8] For long-term storage, refrigeration or freezing is recommended.[8] Stock solutions, typically prepared in DMSO, should be stored in aliquots at -20°C and are generally stable for up to two weeks.[8]
- **Handling:** Standard laboratory safety precautions should be followed, including the use of personal protective equipment (gloves, lab coat, safety glasses). Avoid inhalation of the powder and contact with skin and eyes.[14]
- **Safety:** **Demethoxycurcumin** is generally considered to have low toxicity.[6] However, as with any chemical, a thorough review of the Safety Data Sheet (SDS) is recommended before use.[14][15]

Conclusion

Demethoxycurcumin is a promising natural product with a distinct chemical profile and a broad spectrum of biological activities. Its enhanced stability compared to curcumin makes it a particularly attractive candidate for further investigation in drug development. A thorough understanding of its chemical properties, proper handling, and mechanisms of action is essential for researchers aiming to unlock its full therapeutic potential. The protocols and data presented in this guide provide a solid foundation for the scientific exploration of this valuable curcuminoid.

References

- **Demethoxycurcumin** - CAS 22608-11-3 - Biopurify. (n.d.). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin**: A naturally occurring curcumin analogue for treating non-cancerous diseases - ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin** – Knowledge and References - Taylor & Francis. (n.d.). Retrieved from [\[Link\]](#)
- Characterization, Antioxidant and Cytotoxic Evaluation of **Demethoxycurcumin** and **Bisdemethoxycurcumin** from *Curcuma longa* Cultivated in Costa Rica - MDPI. (2024, January 8). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin** | C₂₀H₁₈O₅ | CID 5469424 - PubChem. (n.d.). Retrieved from [\[Link\]](#)
- **Bisdemethoxycurcumin** - Wikipedia. (n.d.). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin** induces apoptosis via inhibition of NF-κB pathway in FaDu human head and neck squamous cell carcinoma - NIH. (2018). Retrieved from [\[Link\]](#)
- Method for preparing curcumin, **demethoxycurcumin** and **bisdemethoxycurcumin** - Google Patents. (n.d.).
- Turmeric - Wikipedia. (n.d.). Retrieved from [\[Link\]](#)
- Stability studies of pure and mixture form of curcuminoids by reverse phase-HPLC method under various experimental stress conditions - PMC - PubMed Central. (2017, June 19).

Retrieved from [\[Link\]](#)

- Sandur, S. K., Pandey, M. K., Sung, B., Ahn, K. S., Murakami, A., Sethi, G., & Aggarwal, B. B. (2007). Curcumin, **demethoxycurcumin**, **bisdemethoxycurcumin**, tetrahydrocurcumin and turmerones differentially regulate anti-inflammatory and anti-proliferative responses through a ROS-independent mechanism. *Carcinogenesis*, 28(8), 1765–1773.
- One Pot Synthesis of the C-3 Complex (Curcumin, **Demethoxycurcumin**, and Bis-**Demethoxycurcumin**): Their Joint and Independent Biological Actions - PMC - PubMed Central. (2025, October 1). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin**, a Natural Derivative of Curcumin Abrogates Rotenone-induced Dopamine Depletion and Motor Deficits by Its Antioxidative and Anti-inflammatory Properties in Parkinsonian Rats - PMC - PubMed Central. (n.d.). Retrieved from [\[Link\]](#)
- Purification of curcumin, **demethoxycurcumin**, and **bisdemethoxycurcumin** by high-speed countercurrent chromatography - PubMed. (2008, October 22). Retrieved from [\[Link\]](#)
- Definition of curcumin/**demethoxycurcumin**/**bisdemethoxycurcumin**-containing supplement - NCI Drug Dictionary - National Cancer Institute. (n.d.). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin** induces apoptosis via inhibition of NF-κB pathway in FaDu human head and neck squamous cell carcinoma - Translational Cancer Research. (2022, May 31). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin** and **Bisdemethoxycurcumin** Are More Bioavailable than Curcumin: A Meta-Analysis of Randomized Cross-Over Trials in Healthy Humans and an In Vitro Mechanistic Exploration - MDPI. (2023, November 29). Retrieved from [\[Link\]](#)
- Purification of Curcumin, **Demethoxycurcumin**, and **Bisdemethoxycurcumin** by High-Speed Countercurrent Chromatography | Request PDF - ResearchGate. (2025, August 6). Retrieved from [\[Link\]](#)
- **Demethoxycurcumin** Inhibits Energy Metabolic and Oncogenic Signaling Pathways through AMPK Activation in Triple-Negative Breast Cancer Cells | Journal of Agricultural and Food Chemistry - ACS Publications. (2013, June 6). Retrieved from [\[Link\]](#)

- Various Extraction Techniques of Curcumin A Comprehensive Review | ACS Omega. (2023, September 15). Retrieved from [\[Link\]](#)
- Isolation, Purification and Identification of Curcuminoids from Turmeric (Curcuma longa L.) by Column Chromatography - Update Publishing House. (n.d.). Retrieved from [\[Link\]](#)
- Curcumin, **demethoxycurcumin**, **bisdemethoxycurcumin**, tetrahydrocurcumin and turmerones differentially regulate anti-inflammatory and anti-proliferative responses through a ROS-independent mechanism. - Semantic Scholar. (2008). Retrieved from [\[Link\]](#)
- Bis-demethoxy curcumin analog nanoparticles: synthesis, characterization, and anticancer activity in vitro - PubMed. (n.d.). Retrieved from [\[Link\]](#)

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Sources

1. [taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
2. Turmeric - Wikipedia [en.wikipedia.org]
3. Demethoxycurcumin | C₂₀H₁₈O₅ | CID 5469424 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Demethoxycurcumin - LKT Labs [lktlabs.com]
5. mdpi.com [mdpi.com]
6. Demethoxycurcumin induces apoptosis via inhibition of NF-κB pathway in FaDu human head and neck squamous cell carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
7. Stability studies of pure and mixture form of curcuminoids by reverse phase-HPLC method under various experimental stress conditions - PMC [pmc.ncbi.nlm.nih.gov]
8. CAS 22608-11-3 | Demethoxycurcumin [phytopurify.com]
9. CN101585757B - Method for preparing curcumin, demethoxycurcumin and bisdemethoxycurcumin - Google Patents [patents.google.com]
10. updatepublishing.com [updatepublishing.com]

- [11. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [12. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [13. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [14. extrasynthese.com \[extrasynthese.com\]](https://www.extrasynthese.com)
- [15. fishersci.co.uk \[fishersci.co.uk\]](https://www.fishersci.co.uk)
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